

## An In-depth Technical Guide to the Thermochemical Properties of Cyclopropylbenzene

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermochemical properties of **cyclopropylbenzene**. The information is compiled from established chemical databases and key experimental studies, offering a valuable resource for professionals in research, development, and drug design. All quantitative data is presented in clear, structured tables, and where available, detailed experimental methodologies are described.

### **Core Thermochemical Data**

The thermochemical properties of **cyclopropylbenzene** are crucial for understanding its stability, reactivity, and behavior in various chemical processes. The following tables summarize the key quantitative data available for this compound.

## **Enthalpic Properties**



Property	Value	Phase	Reference(s)
Standard Molar Enthalpy of Formation (ΔfH°)	150.7 ± 1.0 kJ/mol	Gas	[1][2]
100.2 ± 0.8 kJ/mol	Liquid	[1][2]	
Standard Molar Enthalpy of Combustion (ΔcH°)	-4959.3 ± 0.7 kJ/mol	Liquid	
Standard Molar Enthalpy of Vaporization (ΔναρΗ°)	50.2 ± 0.1 kJ/mol	Liquid	[1]

**Physicochemical Properties** 

Property	- Value	Reference(s)
Molecular Formula	C9H10	[1][3]
Molecular Weight	118.18 g/mol	[3]
CAS Registry Number	873-49-4	[1][3][4]
Boiling Point	173.6 °C at 753 mmHg	[4][5]
Density	0.94 g/mL at 25 °C	[4][5]
Refractive Index	1.533 at 20 °C	[5]

## **Experimental Protocols**

The determination of the thermochemical properties of **cyclopropylbenzene** has been the subject of several key experimental studies. The methodologies employed in these seminal works are detailed below.

# Determination of Enthalpy of Vaporization by Vaporization Calorimetry

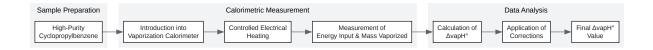


As described in the work by Fuchs, Hallman, and Perlman (1982), the enthalpy of vaporization of **cyclopropylbenzene** was determined using vaporization calorimetry.[6]

#### Methodology:

A sample of high-purity **cyclopropylbenzene** is placed in a calorimeter, a device designed to measure heat flow. The liquid is then electrically heated at a constant rate to induce vaporization. The energy input required to vaporize a known mass of the sample is precisely measured. The enthalpy of vaporization is then calculated from the measured energy input, the mass of the vaporized sample, and the molar mass of **cyclopropylbenzene**. Corrections are applied for any heat loss to the surroundings and for the work done against the atmospheric pressure.

The general workflow for this experimental determination can be visualized as follows:



Click to download full resolution via product page

Experimental workflow for determining the enthalpy of vaporization.

# Determination of Enthalpy of Combustion by Bomb Calorimetry

The enthalpy of combustion of **cyclopropylbenzene** was determined by Kozina, Lukina, and colleagues in 1961 using bomb calorimetry.[1][2]

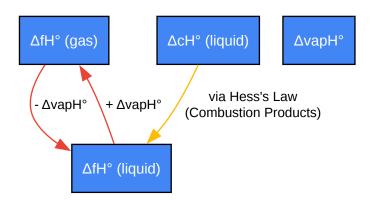
#### Methodology:

A precisely weighed sample of liquid **cyclopropylbenzene** is placed in a crucible within a high-pressure stainless-steel vessel, known as a "bomb." The bomb is then filled with pure oxygen at high pressure (typically around 30 atm). The bomb is submerged in a known quantity of water in an insulated container (the calorimeter). The sample is ignited by passing an electric



current through a fuse wire. The complete combustion of the organic compound releases heat, which is absorbed by the bomb and the surrounding water, causing a rise in temperature. This temperature change is measured with high precision. The heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system (which is determined in separate calibration experiments), and the mass of the sample.

A diagram illustrating the relationship between key thermochemical parameters is presented below:



Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. Handbook of the thermodynamics of organic compounds (Book) | OSTI.GOV [osti.gov]
- 2. Handbook of the Thermodynamics of Organic Compounds, (Paperback) Walmart.com [walmart.com]
- 3. Benzene [webbook.nist.gov]
- 4. An extensive theoretical study on the thermochemistry of aromatic compounds: from electronic structure to group additivity values - Physical Chemistry Chemical Physics (RSC Publishing) [pubs.rsc.org]
- 5. Thermochemical data of organic compounds | Semantic Scholar [semanticscholar.org]



- 6. ThermoDex [thermodex.lib.utexas.edu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermochemical Properties of Cyclopropylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146485#thermochemical-properties-of-cyclopropylbenzene]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com